

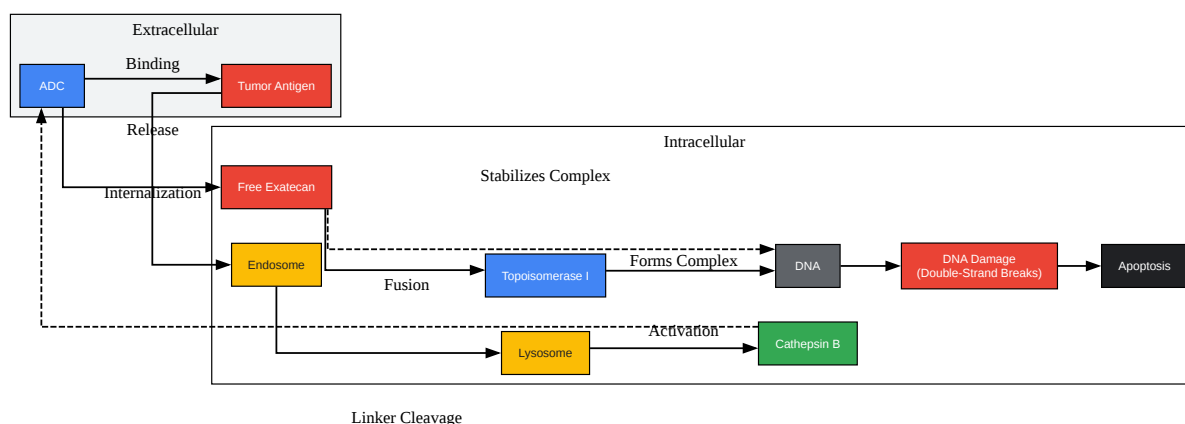


## Mechanism of Action: From Antibody Targeting to Payload Delivery

The therapeutic action of an ADC utilizing Mal-PEG8-Phe-Lys-PAB-Exatecan involves a multi-step process that begins with the specific binding of the antibody component to a tumor-associated antigen on the cancer cell surface.

## Signaling Pathway of Exatecan-Induced Cell Death

Exatecan is a potent derivative of camptothecin and functions by inhibiting topoisomerase I, a critical enzyme involved in DNA replication and transcription.<sup>[1][2]</sup> By stabilizing the covalent complex between topoisomerase I and DNA, exatecan leads to the accumulation of single-strand breaks, which are subsequently converted into lethal double-strand breaks during DNA replication.<sup>[1][2]</sup> This DNA damage triggers a cascade of cellular events, ultimately leading to apoptotic cell death.<sup>[2][3]</sup>

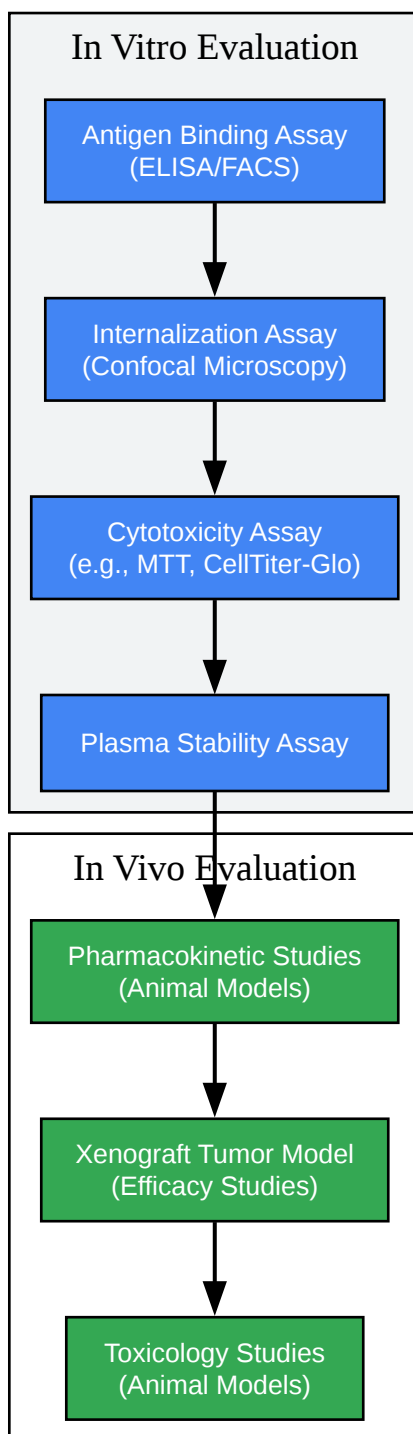


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ADC Internalization and Exatecan-Induced Apoptosis

## Experimental Workflow for ADC Efficacy Evaluation

The evaluation of an ADC's efficacy involves a series of in vitro and in vivo experiments to determine its potency, specificity, and therapeutic window.



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## References

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